

Comparative Analysis of Benzathine Penicillin G: In Vitro and In Vivo Efficacy

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Compound of Interest

Compound Name: *Benoxathian hydrochloride*

Cat. No.: *B1246132*

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An Important Note on "**Benoxathian hydrochloride**": Extensive searches of scientific literature and databases did not yield any information on a compound named "**Benoxathian hydrochloride**." It is possible that this name is erroneous or refers to a compound not widely documented. The following guide will focus on Benzathine Penicillin G, a well-established long-acting penicillin antibiotic, which may be the intended subject of inquiry due to the similarity in name.

This guide provides a comparative overview of Benzathine Penicillin G, detailing its mechanism of action, in vitro and in vivo activity, and comparisons with alternative antibiotics. The information is intended for researchers, scientists, and drug development professionals.

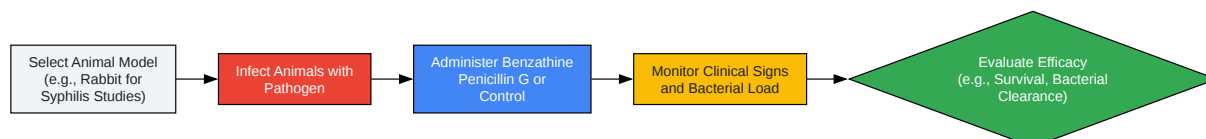
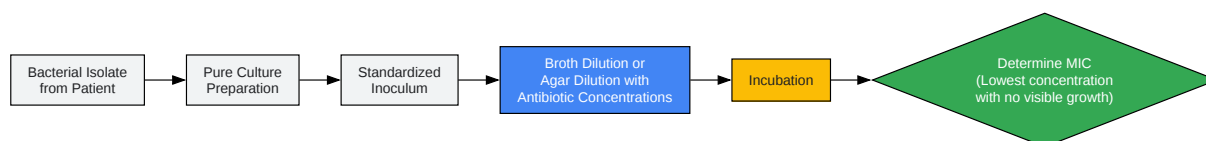
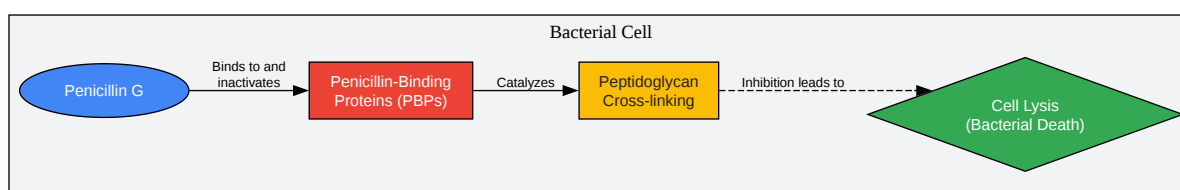
Overview of Benzathine Penicillin G

Benzathine Penicillin G is a long-acting injectable antibiotic.^[1] It is formed from the combination of benzylpenicillin (penicillin G) with benzathine. This formulation allows for slow release of penicillin G from the muscle tissue into the bloodstream, resulting in prolonged, low-dose antibiotic activity.^{[1][2]} It is primarily used for the treatment and prophylaxis of infections caused by susceptible gram-positive bacteria, most notably *Streptococcus pyogenes* and *Treponema pallidum*, the causative agents of streptococcal infections (like rheumatic fever) and syphilis, respectively.^{[1][3]}

Mechanism of Action

Benzathine Penicillin G, as a β -lactam antibiotic, exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[2][3][4] The core mechanism involves the following steps:

- **Binding to Penicillin-Binding Proteins (PBPs):** Penicillin G binds to and inactivates PBPs, which are bacterial enzymes essential for the final steps of peptidoglycan synthesis.[2]
- **Inhibition of Transpeptidation:** This binding prevents the cross-linking of peptidoglycan chains, a crucial step for maintaining the structural integrity of the cell wall.[2][3]
- **Cell Lysis:** The weakened cell wall cannot withstand the internal osmotic pressure of the bacterium, leading to cell lysis and death.[2][3]



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